

Essential Guide to the Proper Disposal of ML67-33

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Compound of Interest

Compound Name: ML67-33

Cat. No.: B15587283

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **ML67-33**, a two-pore potassium channel activator. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

Chemical and Physical Properties of ML67-33

A thorough understanding of the properties of **ML67-33** is the first step toward safe handling and disposal. Key data for this compound are summarized in the table below.

Property	Value
Molecular Formula	C ₁₈ H ₁₇ Cl ₂ N ₅
Molecular Weight	374.27 g/mol
Appearance	Solid
Solubility	Soluble in DMSO to 100 mM
CAS Number	1443290-89-8
Storage	Store at -20°C

Disposal Procedures for ML67-33

ML67-33 is a chlorinated organic compound. Such substances should never be disposed of down the sink or in regular trash as they can be harmful to the environment.^{[1][2]} Improper disposal is not only a safety hazard but also illegal in many jurisdictions.^[1]

Step 1: Personal Protective Equipment (PPE)

Before handling **ML67-33** for disposal, ensure you are wearing the appropriate personal protective equipment (PPE). This includes:

- Chemical-resistant gloves (butyl rubber gloves are recommended when working with DMSO solutions).^[3]
- Safety goggles or a face shield.^[4]
- A lab coat.

Step 2: Waste Segregation and Collection

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste:
 - Collect pure, unused **ML67-33** and any materials contaminated with the solid compound (e.g., weighing paper, contaminated gloves, or paper towels) in a designated, leak-proof,

and clearly labeled hazardous waste container.[1][5]

- The container should be labeled as "Hazardous Waste" and clearly indicate the contents, including the full chemical name "**ML67-33**".[6]
- Liquid Waste (DMSO Solutions):
 - Solutions of **ML67-33** in DMSO should be collected in a separate, leak-proof container designated for halogenated organic solvent waste.[1][7] Do not mix with non-halogenated solvents.[1]
 - Since DMSO can facilitate the absorption of other chemicals through the skin, extra caution is necessary when handling these solutions.[3][4]
 - The liquid waste container must be kept closed except when adding waste and should be stored in a well-ventilated area, away from heat and ignition sources.[3][8] The container must be clearly labeled with "Hazardous Waste," the full chemical names of the contents (**ML67-33** and Dimethyl Sulfoxide), and the approximate concentrations.[6]
- Contaminated Sharps:
 - Any sharps, such as needles or razor blades, contaminated with **ML67-33** must be disposed of in a designated, puncture-resistant sharps container that is clearly labeled as containing chemically contaminated sharps.[1][5]

Step 3: Storage of Hazardous Waste

Store hazardous waste containers in a designated satellite accumulation area (SAA) within the laboratory.[6] This area should be under the control of laboratory personnel and inspected weekly.[6] Ensure that incompatible waste types are segregated to prevent accidental mixing.[6][8]

Step 4: Arranging for Disposal

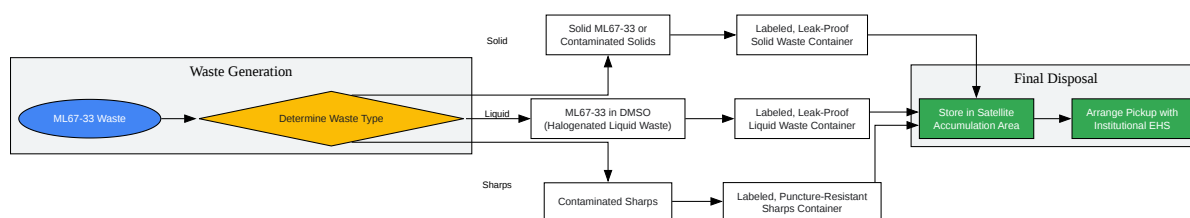
Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.[8] Only licensed hazardous waste disposal companies are permitted to transport and dispose of this type of waste.[6]

Experimental Protocols

This document focuses on disposal procedures. For detailed experimental protocols involving **ML67-33**, please refer to the specific publications citing its use.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and workflow for the proper disposal of **ML67-33** and its associated waste streams.



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Caption: Disposal workflow for **ML67-33** waste.

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References

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